

# Technical Guide: Methyl-13C Cyanide-15N in Drug Development

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: Methyl-13C cyanide-15N

CAS No.: 1755-38-0

Cat. No.: B154395

[Get Quote](#)

## Executive Summary

### Methyl-13C Cyanide-15N (

) is a double-labeled isotopologue of acetonitrile. Unlike fully labeled acetonitrile (

), this specific variant allows for precise site-specific NMR probing and metabolic tracing where the methyl carbon and the nitrile nitrogen are of interest, but the nitrile carbon remains at natural abundance. This guide provides a procurement strategy, technical specifications, and validated workflows for its use in pharmaceutical research.

## Chemical Identity & Nomenclature

Precision in nomenclature is critical when ordering stable isotopes to avoid receiving the wrong isotopomer (e.g., fully labeled vs. site-specific).

Feature	Specification
Common Name	Methyl-13C Cyanide-15N
Systematic Name	Acetonitrile-2- <sup>13</sup> C- <sup>15</sup> N C, N
Linear Formula	
CAS Number	1755-38-0
Molecular Weight	43.04 g/mol (approx)
Isotopic Purity	Typically 99 atom % C, 98 atom % N
Key Distinction	The nitrile carbon (C1) is C (natural abundance). <sup>[1][2]</sup> The methyl carbon (C2) is C. The nitrogen is N.

## Commercial Supply Landscape

The supply chain for double-labeled acetonitrile is specialized. While many vendors sell fully labeled solvents, the 2-

C,

N variant is a catalog item for only select major isotope manufacturers.

## Primary Suppliers & Product Codes

The following table aggregates verified suppliers based on current catalog data.

Supplier	Product Code / SKU	Purity Specification	Packaging
Sigma-Aldrich (Merck)	491675 (Generic Ref) / Custom	99 atom %	250 mg, 1 g (Ampule)
		C; 98 atom %	
		N	
Cambridge Isotope Labs	Custom Synthesis (Inquire)	98%+ Chemical; 98%+ Isotope	Custom
Isotec (Sigma)	1755-38-0 (CAS Ref)	Research Grade	Glass Ampule
Eurisotop	Inquire (Acetonitrile-X)	High Purity NMR Grade	Septum Vials

“

*Procurement Note: Due to the specific labeling pattern, this compound is often listed as a "Custom Synthesis" or "Make-to-Order" item by smaller distributors. Sigma-Aldrich is currently the primary holder of the specific CAS listing 1755-38-0 in public catalogs [1].*

## Procurement Strategy

- Verify CAS: Always quote CAS 1755-38-0 to the vendor. Requesting "**Methyl-13C Cyanide-15N**" without the CAS may lead to quotes for the precursor salt (Potassium Cyanide-15N) or fully labeled Acetonitrile.

- Purity Check: Ensure the chemical purity is

if used as a reaction solvent, or

if used as an NMR standard to avoid solvent suppression artifacts.

## Synthesis & Production Workflow

Understanding the synthesis allows researchers to validate the isotopic integrity of the material. The commercial production typically follows a nucleophilic substitution pathway using Methyl Iodide-

C and Potassium Cyanide-

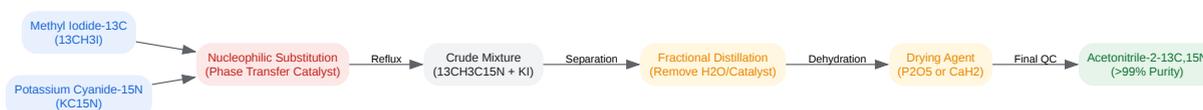
N.

## Reaction Mechanism

This route ensures that the Cyanide Carbon remains unlabeled (sourced from KCN where C is natural abundance), while the Methyl Carbon and Nitrogen carry the labels.

## Production Diagram

The following Graphviz diagram visualizes the synthesis and purification workflow utilized by high-quality suppliers.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for Acetonitrile-2-13C,15N ensuring specific isotopic placement.

## Applications in Drug Development

This isotopologue serves two critical functions in pharmaceutical R&D: as a Metabolic Tracer and as a Structural NMR Probe.

## A. Metabolic Tracing (LC-MS/NMR)

In drug metabolism (DMPK) studies, the

bond provides a robust tag.

- **Stability:** The C-N triple bond is metabolically stable in many initial pathways, allowing the tracking of the acetonitrile moiety if it is a leaving group or metabolite.
- **Mass Shift:** The compound introduces a +2 Da shift ( ) relative to natural acetonitrile.
- **Detection:**
  - **MS:** Distinct 43 (vs 41) signature.
  - **NMR:** The coupling constant ( Hz) provides a unique doublet signature in -NMR, distinguishing the tracer from endogenous background.

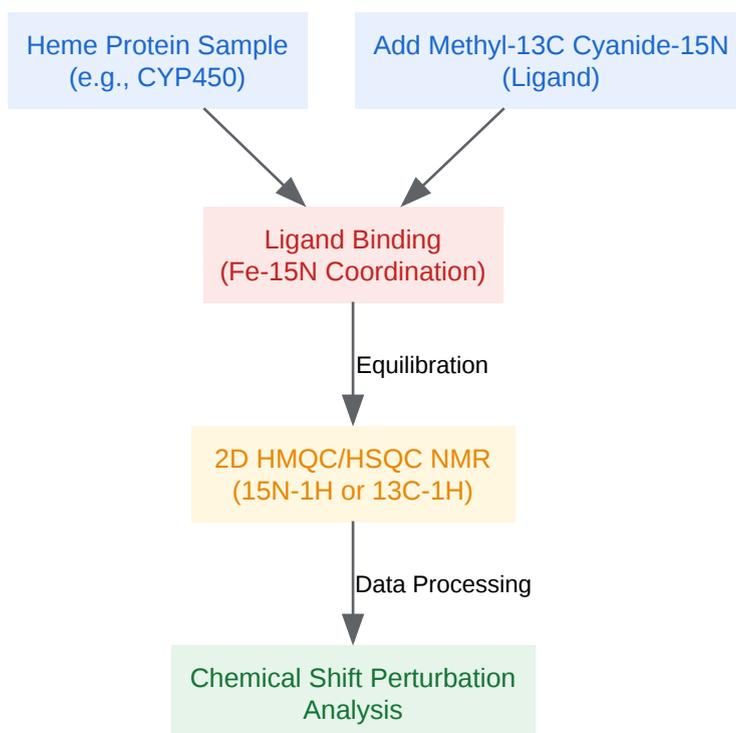
## B. Structural Biology (Heme Protein Probing)

Recent protocols utilize methyl-labeled cyanide/isocyanide derivatives to probe the active sites of heme proteins (like Cytochrome P450) [2],[3]

- **Mechanism:** The coordinates with the heme iron.
- **Readout:** The

methyl group acts as a sensitive NMR reporter of the local magnetic environment, revealing conformational changes in the active site.

## Experimental Workflow: Heme Probing



[Click to download full resolution via product page](#)

Figure 2: Workflow for using **Methyl-13C Cyanide-15N** as a structural probe in Heme protein NMR.

## Quality Control & Handling Protocols

To ensure scientific integrity, the following self-validating protocols should be employed upon receipt of the material.

### Identity Validation (NMR)

Before use in critical experiments, confirm the isotopic labeling pattern.

- Protocol: Dissolve 10

L of sample in CDCl<sub>3</sub>

.

- Expected Result (

<sup>13</sup>C NMR):

- Methyl Peak:

ppm.

- Coupling: It should appear as a doublet due to coupling with the adjacent

N (

Hz).

- Absence: The nitrile carbon (

ppm) should not show strong

<sup>13</sup>C enhancement (natural abundance only) and should not show strong C-C coupling splitting if the methyl is 99% labeled.

## Safety & Stability

- Toxicity: Acetonitrile is metabolized to Hydrogen Cyanide (HCN) in vivo. Handle with the same precautions as inorganic cyanides.

- Storage: Store at Room Temperature (RT) or

. Hygroscopic—keep under inert gas (Argon/Nitrogen) to prevent water uptake, which interferes with quantitative NMR.

## References

- NIST/NIH. The Synthesis, Characterization, and Application of <sup>13</sup>C-Methyl Isocyanide as an NMR Probe of Heme Protein Active Sites. PubMed Central. Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Structural Biology - Stable Isotopes for NMR & MS \[cortecnet.com\]](#)
- [2. buchem.com \[buchem.com\]](#)
- [3. The Synthesis, Characterization, and Application of <sup>13</sup>C-Methyl Isocyanide as an NMR Probe of Heme Protein Active Sites - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Methyl-<sup>13</sup>C Cyanide-<sup>15</sup>N in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154395#commercial-suppliers-of-methyl-13c-cyanide-15n\]](https://www.benchchem.com/product/b154395#commercial-suppliers-of-methyl-13c-cyanide-15n)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)